

Advanced Characterization and Engineering of Z-Protected Dipeptides: From Synthesis to Supramolecular Assembly

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Compound of Interest

Compound Name: Z-Lys(Z)-Ser-OH

CAS No.: 106326-29-8

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Executive Summary & Core Directive

The Z-Group Paradigm Shift: In classical peptide synthesis, the Benzyloxycarbonyl (Z or Cbz) group is merely a transient protecting group for amines, cleaved to reveal the active peptide. However, in modern materials science, the Z-group has transcended this role. It is now engineered as a structural pharmacophore—a hydrophobic aromatic cap that drives

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stacking interactions, enabling short dipeptides (e.g., Z-Phe-Phe) to self-assemble into discrete nanotubes, hydrogels, and drug carriers.

This guide addresses the dual nature of Z-protected dipeptides: as robust synthetic intermediates and as functional supramolecular building blocks.

Physicochemical Profile: The Structural Drivers

The utility of Z-protected dipeptides is governed by the balance between the hydrophobic Z-cap/side-chains and the hydrogen-bonding capacity of the amide backbone.

Solubility and Stability Matrix

The Z-group (carbamate) imparts significant hydrophobicity. Unlike free peptides, Z-dipeptides exhibit an amphiphilic profile that is tunable via solvent composition.

Parameter	Property Description	Causality / Mechanism
Solubility (Organic)	High (DMSO, HFIP, DMF, MeOH)	The aromatic Z-group and hydrophobic side chains (Phe, Leu) interact favorably with polar aprotic solvents.
Solubility (Aqueous)	Very Low (< 1 mg/mL typically)	Hydrophobic Collapse: The Z-group drives aggregation in water, often leading to precipitation or controlled hydrogelation.
Chemical Stability	High (pH 1–12)	The carbamate linkage is resistant to base (unlike Fmoc) and mild acid (unlike Boc).
Thermal Stability	High (often > 100°C for gels)	Stabilized by extensive intermolecular H-bonding networks and aromatic stacking.
Chirality	Enantiomerically Pure (L-L or D-D)	Heterochiral mixtures (e.g., L-Phe-D-Phe) often disrupt the stacking required for gelation, altering solubility.

The Self-Assembly Mechanism (Z-Phe-Phe Case Study)

The most studied variant, Z-L-Phe-L-Phe-OH (Z-FF), forms rigid hydrogels.

- Driver 1 (

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Stacking): The Z-group phenyl ring stacks with the Phenylalanine side chains.

- Driver 2 (Hydrogen Bonding): The carbamate and amide backbone form directional H-bonds.
- Result: Formation of hollow nanotubes (approx. 10–100 nm diameter) that entangle to trap water.

Technical Workflow 1: Synthesis of Z-Protected Dipeptides

Protocol: Solution-Phase Synthesis via Mixed Anhydride Method. Target: Z-Phe-Phe-OH (Precursor for hydrogels).

Phase A: Activation and Coupling

- Rationale: Solution phase is preferred for dipeptides to avoid resin-cleavage side reactions and allow easy scale-up.

Reagents:

- Z-L-Phe-OH (Carboxyl component)
- H-L-Phe-OMe (Amine component, methyl ester protected)
- Isobutyl chloroformate (IBCF) (Activator)
- N-Methylmorpholine (NMM) (Base)
- THF (Solvent, anhydrous)

Step-by-Step Protocol:

- Activation: Dissolve Z-L-Phe-OH (10 mmol) in dry THF (50 mL). Cool to -15°C (Ice/Salt bath). Add NMM (10 mmol).
 - Critical Control: Temperature must remain <-10°C to prevent racemization.

- Mixed Anhydride Formation: Add IBCF (10 mmol) dropwise. Stir for 10 min.
 - Visual Check: A white precipitate (NMM·HCl) will form.
- Coupling: Add H-L-Phe-OMe·HCl (10 mmol) and NMM (10 mmol) in pre-cooled DMF/THF. Stir at -15°C for 1 h, then allow to warm to RT overnight.
- Work-up: Evaporate THF. Dissolve residue in EtOAc. Wash sequentially with 1M citric acid (removes unreacted amine), sat. NaHCO₃ (removes unreacted acid), and brine. Dry over MgSO₄.
- Hydrolysis (Optional for Hydrogels): To obtain the free acid (Z-Phe-Phe-OH), treat the ester with LiOH (2 eq) in THF/H₂O (1:1) for 2 h. Acidify to pH 2 to precipitate the product.

Phase B: Deprotection (If required for free dipeptides)

- Method: Catalytic Hydrogenation (Orthogonal to Fmoc/Boc).
- Protocol: Dissolve Z-peptide in MeOH. Add 10% Pd/C catalyst (10 wt%). Stir under balloon for 2-4 hours. Filter through Celite.
- Validation: Disappearance of aromatic signals in NMR; shift in HPLC retention time.

Technical Workflow 2: Supramolecular Hydrogelation

Protocol: Solvent-Switch Method. Objective: Create a self-supporting hydrogel for drug delivery.

Step-by-Step Protocol:

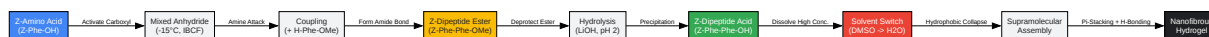
- Stock Preparation: Dissolve Z-Phe-Phe-OH in DMSO at high concentration (e.g., 100 mg/mL).
 - Note: The solution must be perfectly clear.
- Triggering Assembly: Rapidly dilute the DMSO stock into distilled water (or PBS) to a final concentration of 0.5 wt% to 2.0 wt%.

- Typical Ratio: 20 μ L Stock + 980 μ L Water.
- Aging: Leave undisturbed at room temperature for 15–30 minutes.
 - Validation: Inversion Test. Invert the vial; if the material does not flow, a hydrogel has formed.
- Rheology (QC): Perform a strain sweep. The Storage Modulus () should be significantly higher than the Loss Modulus () (typically Pa for Z-FF).

Mechanistic Visualization

The following diagrams illustrate the synthesis pathway and the self-assembly logic.

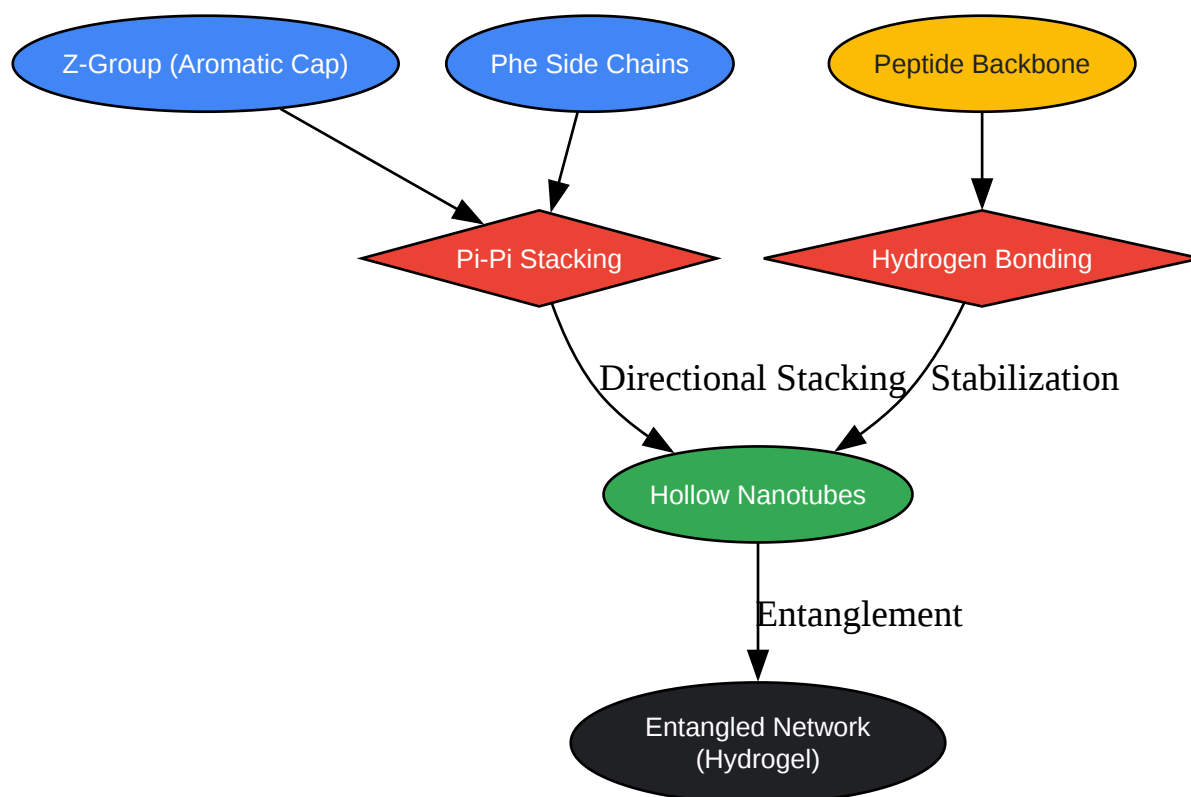
Diagram 1: Synthesis and Assembly Logic



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Caption: Workflow transforming raw Z-amino acids into functional hydrogel biomaterials via chemical synthesis and physical assembly.

Diagram 2: Molecular Interactions Driving Assembly



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Caption: The interplay of aromatic stacking (Z-group/Side chains) and hydrogen bonding that drives the transition from monomer to hydrogel.

Applications in Drug Development

The Z-protected dipeptide hydrogels serve as "smart" reservoirs for therapeutics.

- **Sustained Release:** Hydrophobic drugs (e.g., Curcumin, Doxorubicin) can be co-assembled within the hydrophobic domains of the Z-FF nanotubes. Release is controlled by the degradation rate of the gel (proteolysis).
- **Injectable Scaffolds:** The shear-thinning property of these gels allows them to be injected via syringe, solidifying instantly at the target site (e.g., for localized chemotherapy).
- **Enzymatic Logic Gates:** Z-dipeptides can be designed to assemble/disassemble only in the presence of specific enzymes (e.g., Phosphatases), creating responsive delivery systems.

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Sources

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